

In-Depth Technical Guide: Acid Yellow 9 Monosodium Salt

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Compound of Interest

Compound Name: Acid Yellow 9 monosodium salt

Cat. No.: B1371584

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and physicochemical properties of **Acid Yellow 9 monosodium salt**, an azo dye with applications in various scientific and industrial fields.

Chemical Structure and Identification

Acid Yellow 9, also known as Fast Yellow AB, is a monoazo dye. The structure is characterized by an azobenzene backbone substituted with an amino group and two sulfonic acid groups. The monosodium salt form indicates that one of the acidic sulfonic acid groups is deprotonated and ionically bonded to a sodium ion.

The IUPAC name for the monosodium salt is sodium (E)-2-amino-5-((4-sulfonatophenyl)diazenyl)benzenesulfonate. It is important to distinguish this from the more commonly available disodium salt (CAS Number: 2706-28-7).

Structural Representation:

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for Acid Yellow 9 is presented in the tables below. This information is crucial for its application in experimental settings, ensuring accurate preparation of solutions and interpretation of results.

Table 1: General Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₃ NaO ₆ S ₂	[1]
Molecular Weight	379.34 g/mol	[1]
Appearance	Yellow to Orange Solid Powder	[2]
CAS Number	74543-21-8	[1]

Table 2: Solubility Data

Solvent	Solubility	Reference
Water	Soluble	[3]
Ethanol	Soluble	[2]
DMSO	55 mg/mL	[4]

Note: A specific aqueous solubility value and melting point for the monosodium salt are not readily available in the cited literature.

Table 3: Spectroscopic Data (UV-Visible)

The absorption maxima (λ_{max}) of Acid Yellow 9 are highly dependent on the pH of the solution, which is a characteristic feature of many azo dyes and is attributed to the protonation state of the molecule.

Condition	λ_{max} (nm)	Observed Color	Electronic Transition	Reference
Basic Solution	~390	Yellow	n- π	
Acidic Solution (pH 1.80 - 0.60)	~500	Red	π - π	
UV Region (Basic)	~263	Colorless	π - π^* (aromatic system)	
UV Region (Acidic)	~307	Colorless	π - π^* (aromatic system)	

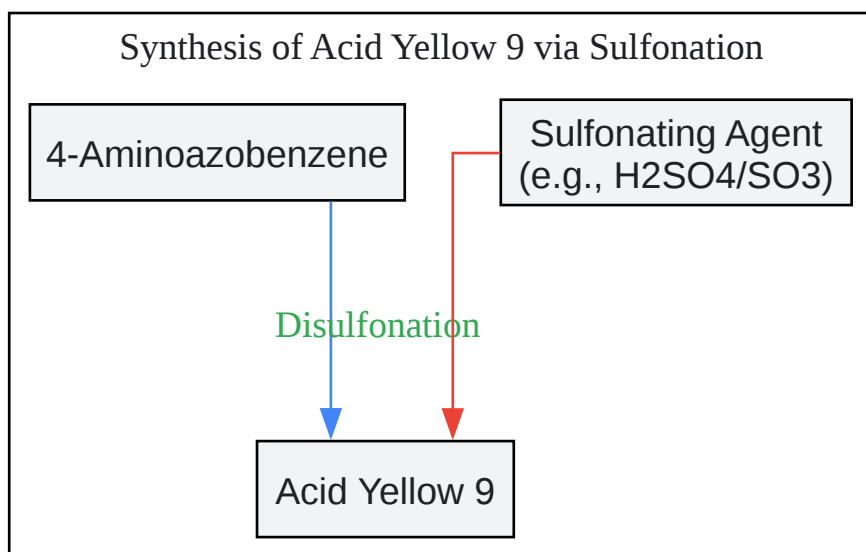
Note: Further spectroscopic data, including ^1H and ^{13}C NMR, are not widely available in the reviewed literature.

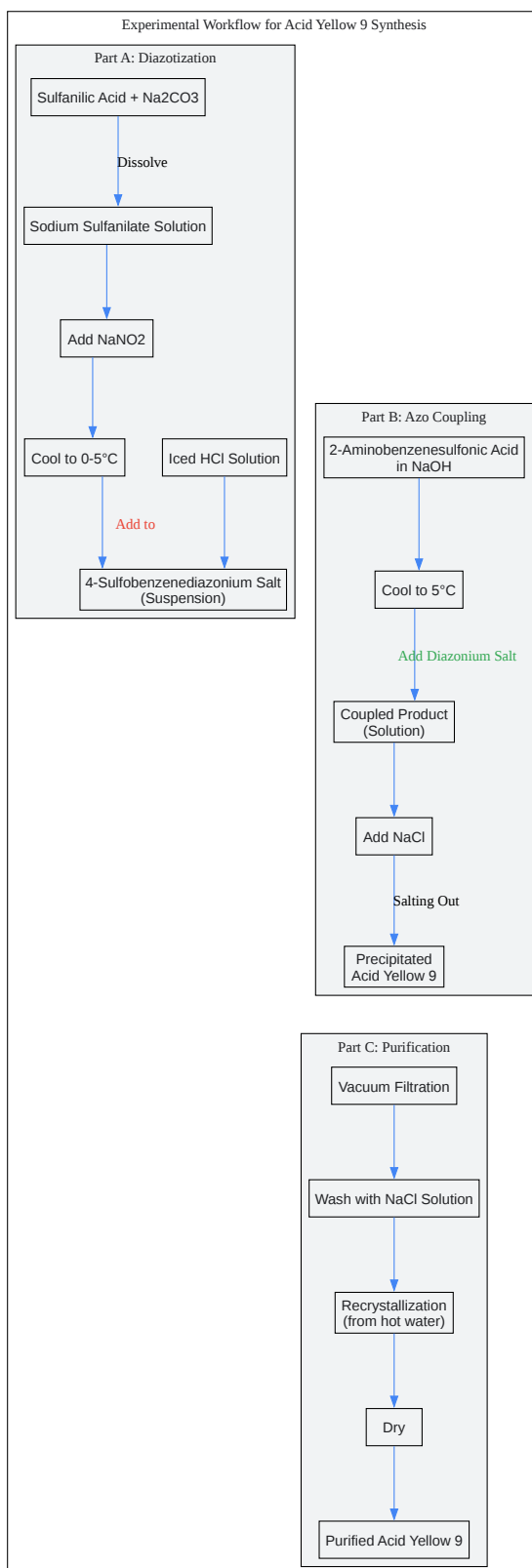
Synthesis of Acid Yellow 9

There are two primary methods for the synthesis of Acid Yellow 9. The most common industrial method is the disulfonation of 4-aminoazobenzene. A more detailed laboratory-scale synthesis involves diazotization and azo coupling reactions.

General Manufacturing Method: Sulfonation

The industrial production of Acid Yellow 9 typically involves the disulfonation of 4-(Phenyldiazenyl)benzenamine (also known as C.I. Solvent Yellow 1).^[2] This process introduces two sulfonic acid groups onto the aromatic rings of the 4-aminoazobenzene molecule.





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